

Application Note: Optimization of Ferric DTPA in Hydroponic Nutrient Solutions

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Compound of Interest

Compound Name: Sodium hydrogen ferric dtpa

CAS No.: 12389-75-2

Cat. No.: B1401466

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Executive Summary

Iron (Fe) is the most chemically unstable micronutrient in hydroponic agriculture. While Fe-EDTA is the industry standard for cost, it fails rapidly above pH 6.0, leading to "lockout" and chlorosis. Fe-EDDHA offers extreme stability (pH 3.0–10.[1]0) but at a prohibitive cost and with significant water staining issues.

Ferric DTPA (Fe-DTPA) occupies the critical "Goldilocks zone" for high-performance hydroponics (Recirculating Deep Water Culture, NFT, and Dutch Bucket systems). It maintains stability up to pH 7.5, safeguarding crops against the pH fluctuations common in recirculating systems while remaining cost-effective.[2] This guide details the chemical logic, preparation protocols, and stabilization techniques required to deploy Fe-DTPA effectively.

Part 1: Chelation Chemistry & Selection Logic[3]

The Stability Gap

In hydroponic solutions, free Iron (

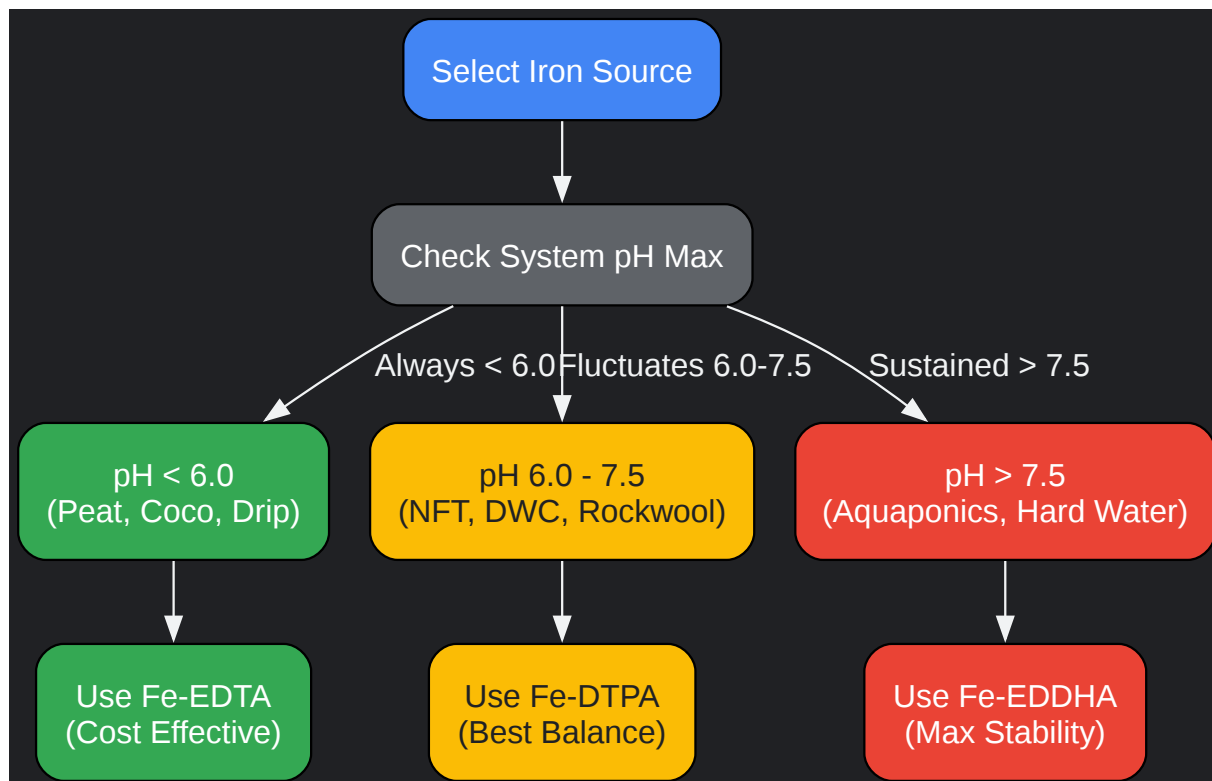
) reacts with Hydroxide ions () to form insoluble Ferric Hydroxide (), which precipitates out of solution, becoming unavailable to plant roots. Chelating agents wrap around the metal ion, protecting it from this reaction.[3][4]

- Fe-EDTA: Loses its grip on Iron at pH > 6.[2][5]0. In a system fluctuating to pH 6.5 (common in tomato cultivation), up to 50% of Iron may precipitate.
- Fe-DTPA: The pentadentate ligand structure (5 binding sites) offers a higher stability constant than EDTA, protecting Iron up to pH 7.5.[2]
- Fe-EDDHA: The hexadentate structure holds Iron up to pH 10.0 but is often unnecessary for hydroponics unless source water alkalinity is extreme.

Comparative Data Analysis

Parameter	Fe-EDTA	Fe-DTPA	Fe-EDDHA
Effective pH Range	3.0 – 6.0	3.0 – 7.5	3.0 – 10.0
Stability Constant (Log K)	~25.1	~28.6	~33.9
Photostability	Low	Low (High UV sensitivity)	High
Primary Application	Foliar sprays; Acidic substrates	Recirculating Hydroponics	High-pH Soil; Aquaponics
Cost Index	\$		

Selection Decision Matrix



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Figure 1: Decision matrix for selecting Iron chelates based on maximum system pH.[1][2][6]

Part 2: Preparation Protocol (Stock Solution)

Objective: Create a concentrated Stock Solution B (Micro) containing Fe-DTPA. Precursor: Most commercial Fe-DTPA is sold as a yellow-green powder (Sodium Ferric Diethylenetriamine pentaacetate), typically 10% or 11% Iron by weight.

The Calculation (Targeting 2 ppm in Final Solution)

To achieve 2.0 mg/L (ppm) of elemental Iron in the final reservoir using a 1:100 injection ratio (common for Dosatron or stock tanks):

- Target: 2 mg Fe per Liter of final water.
- Concentration Factor: 100x (Stock solution).

- Stock Target: 200 mg Fe per Liter of Stock.
- Source Material: 11% Fe-DTPA Powder.
- Calculation:

(1.82 g) of powder per Liter of Stock.

Step-by-Step Protocol

Materials:

- Fe-DTPA Powder (11%).
- Distilled or Reverse Osmosis (RO) Water (EC < 0.1 mS/cm).
- Amber Glass or Opaque HDPE Bottle (Critical).
- Magnetic Stirrer.

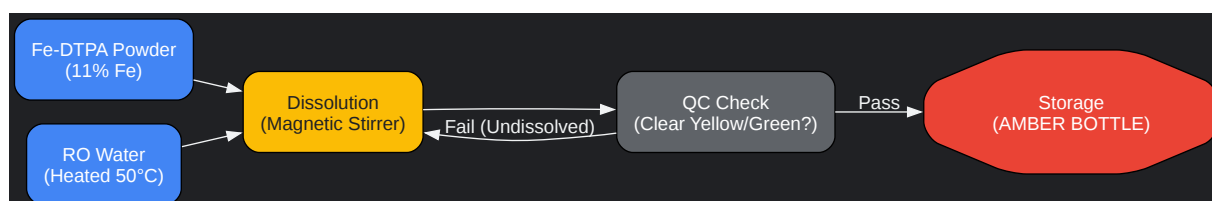
Workflow:

- Water Preparation: Heat 50% of the final volume of RO water to 40°C – 50°C. Why: DTPA dissolves slowly in cold water; heat accelerates the entropy of dissolution.
- Weighing: Accurately weigh the Fe-DTPA powder.
- Dissolution: Add powder to the warm water while stirring. Do not aerate aggressively (avoids oxidation). Stir until solution is clear yellow-green.
- Volume Adjustment: Top up to final volume with cool RO water.
- pH Check: Ensure stock solution pH is between 5.0 and 6.0. Note: If mixing with other micronutrients (Mn, Zn, Cu), ensure they are compatible sulfates or chelates.
- Storage: Immediately transfer to Amber/Opaque containers.

Critical Control Point: Photodegradation

Fe-DTPA is highly sensitive to UV and Blue light (300–450 nm).[4][7] Exposure causes the chelate ring to break, releasing Iron which then precipitates as Iron Oxide.[7]

- Rule: Never store clear stock bottles in direct light.
- Rule: Cover hydroponic reservoirs.



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Figure 2: Preparation workflow emphasizing the critical storage step.

Part 3: Application & Troubleshooting

Dosing Guidelines

- Leafy Greens (Lettuce/Basil): 1.0 – 2.0 ppm Fe.
- Fruiting Crops (Tomato/Pepper): 2.0 – 3.0 ppm Fe.
- Strawberries: 1.5 – 2.5 ppm Fe.

Compatibility

Fe-DTPA is generally compatible with "Tank B" (Micronutrients + Sulfates + Phosphates).

- **WARNING:** Do not mix Fe-DTPA in high concentration with Calcium Nitrate (Tank A) in the stock solution. While DTPA is more robust than sulfates, high ionic strength interactions can still cause instability over time. Keep A and B separate until the final reservoir.

Troubleshooting Chlorosis

If plants show interveinal chlorosis (yellowing between veins on new leaves), follow this diagnostic path:

- Check pH: Is it > 7.5? If yes, DTPA is failing. Lower pH or switch to EDDHA.
- Check Light: Is the reservoir exposed to light? If yes, Fe has photodegraded.[\[7\]](#)[\[8\]](#)
- Check Root Health: Root rot (Pythium) prevents uptake regardless of chemistry.
- Tissue Analysis: Confirm Fe < 50 ppm in dry tissue (Deficiency).

References

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